

Sdh-IN-10: A Technical Guide to its Biological Function and Antifungal Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sdh-IN-10

Cat. No.: B12385115

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sdh-IN-10 is a potent inhibitor of succinate dehydrogenase (SDH), a critical enzyme in the mitochondrial electron transport chain and the tricarboxylic acid (TCA) cycle. This technical guide provides a comprehensive overview of the known biological functions, associated pathways, and antifungal properties of **Sdh-IN-10**. The information is compiled from available biochemical data and the broader context of succinate dehydrogenase inhibitors (SDHIs).

Core Mechanism of Action

Sdh-IN-10 exerts its biological effect by targeting and inhibiting the succinate dehydrogenase (SDH) enzyme complex (also known as Complex II). SDH is unique as it participates in both the TCA cycle, where it catalyzes the oxidation of succinate to fumarate, and the electron transport chain, where it transfers electrons to the ubiquinone pool.^{[1][2]} By inhibiting SDH, **Sdh-IN-10** disrupts these fundamental cellular processes, leading to a halt in cellular respiration and energy production, which is the basis for its potent antifungal activity.^{[2][3]}

Quantitative Biological Data

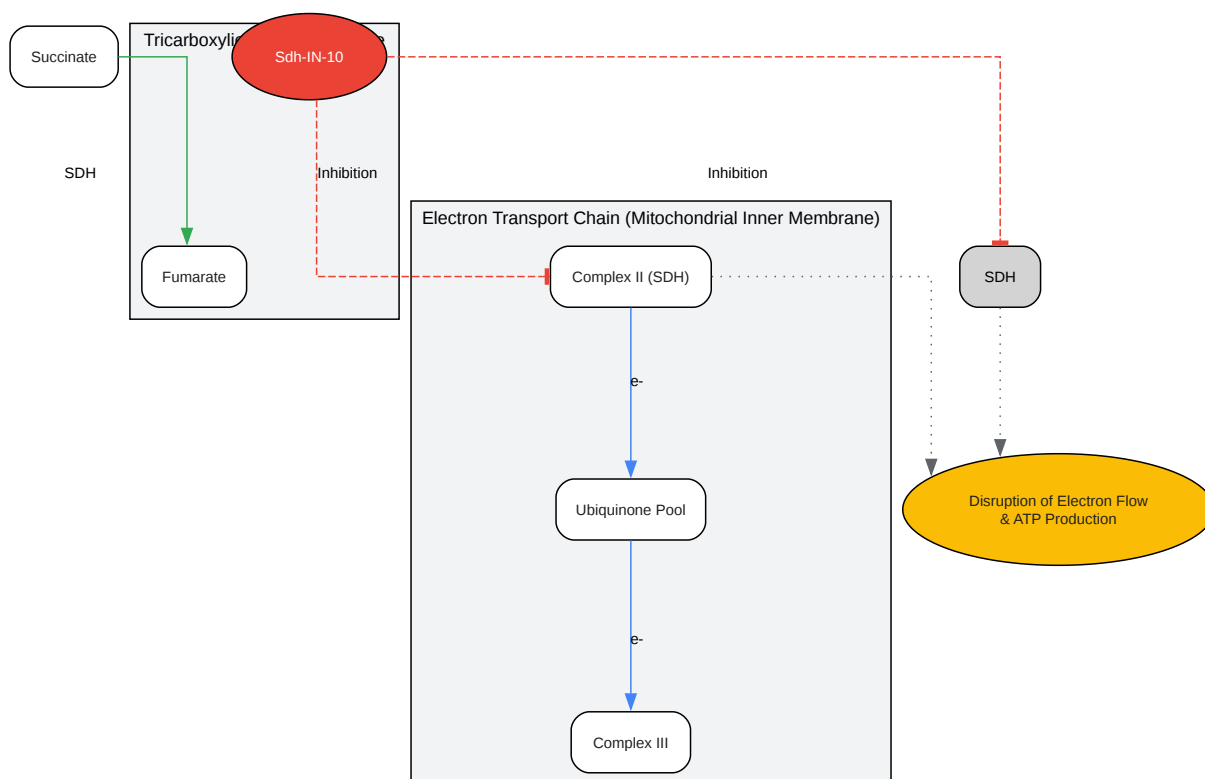
The available quantitative data for **Sdh-IN-10** highlights its potent inhibitory and antifungal activities.

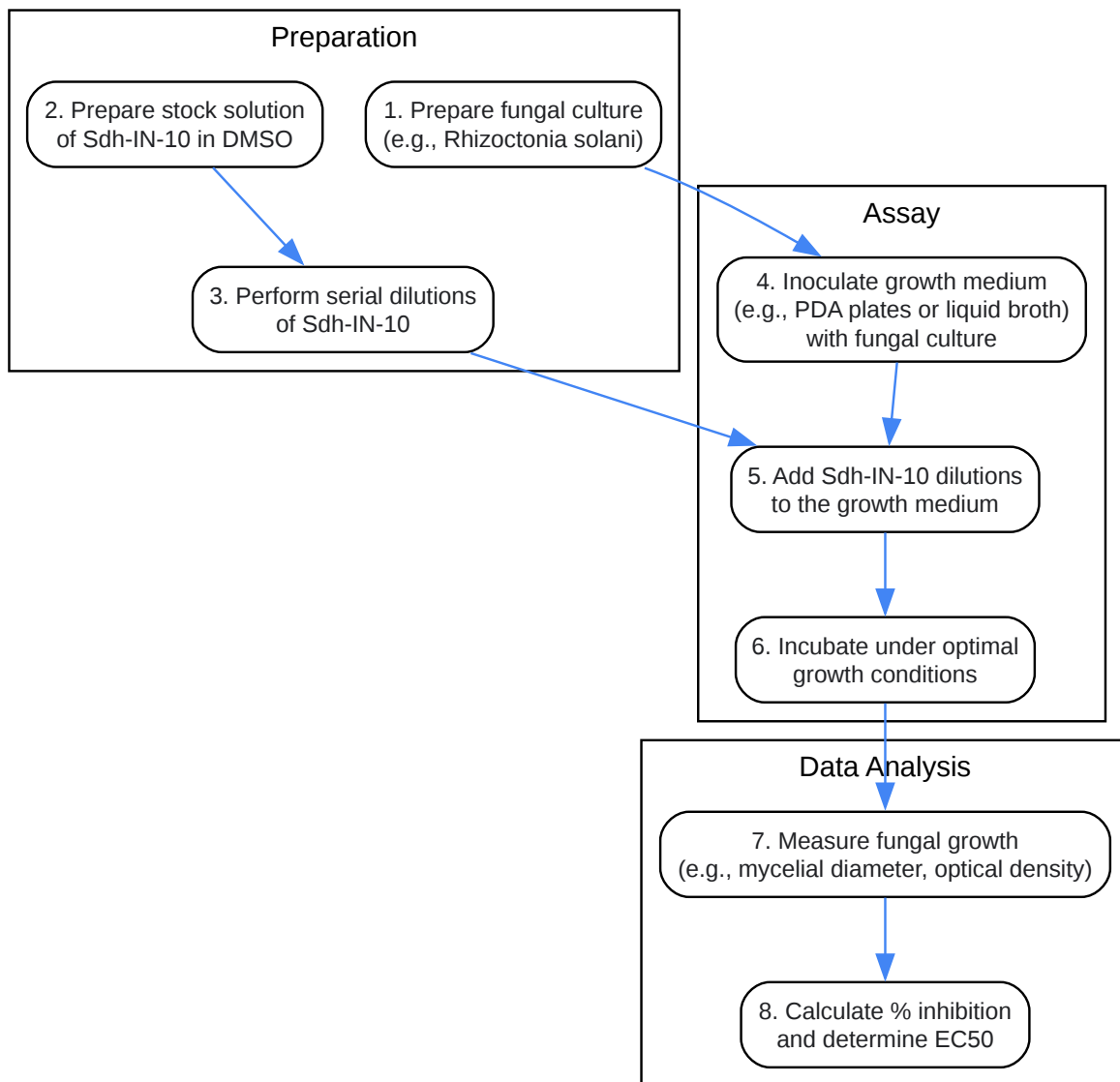
Parameter	Organism/Enzyme	Value	Reference
IC50	Rhizoctonia solani succinate dehydrogenase	0.12 μ M	
EC50	Rhizoctonia solani	0.002 μ g/mL	
EC50	Phakopsora pachyrhizi	Not specified	

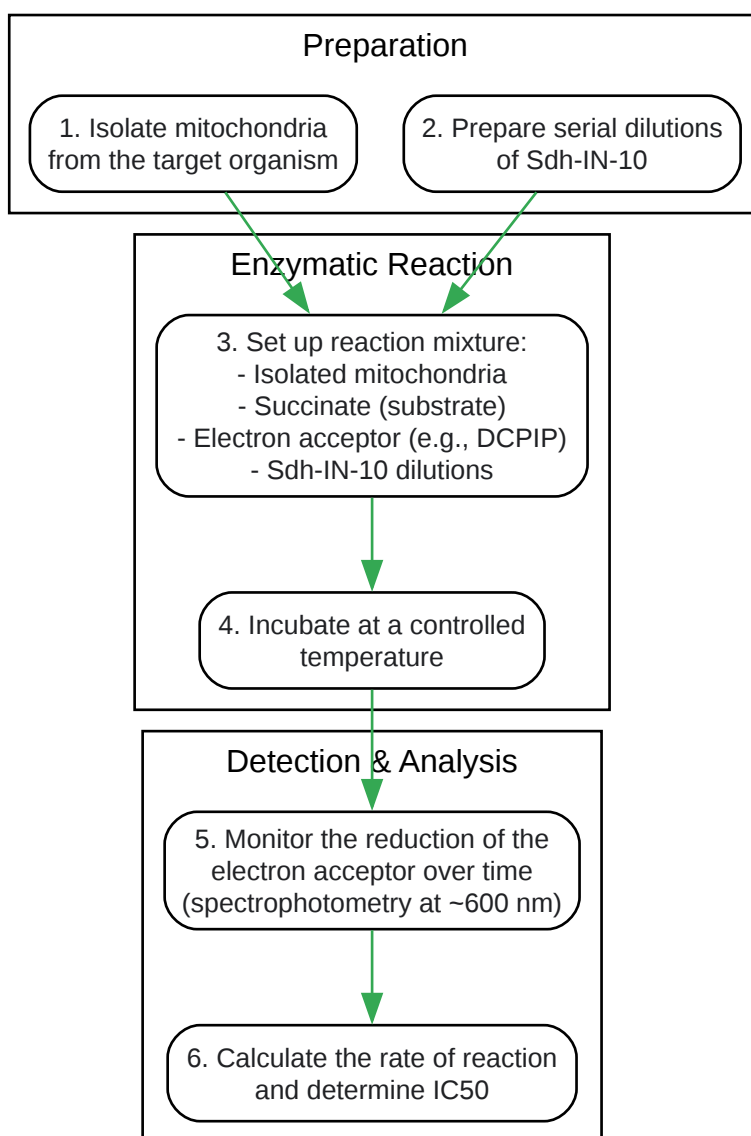
Table 1: Quantitative Inhibitory and Antifungal Activity of **Sdh-IN-10**. IC50 (half maximal inhibitory concentration) indicates the concentration of **Sdh-IN-10** required to inhibit the enzymatic activity of succinate dehydrogenase by 50%. EC50 (half maximal effective concentration) represents the concentration required to inhibit the growth of the specified fungal species by 50%.

Signaling and Metabolic Pathways

The primary pathway affected by **Sdh-IN-10** is the cellular respiration pathway, specifically the TCA cycle and the electron transport chain.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism - PMC [pmc.ncbi.nlm.nih.gov]

- 2. js.ugd.edu.mk [js.ugd.edu.mk]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sdh-IN-10: A Technical Guide to its Biological Function and Antifungal Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12385115#sdh-in-10-biological-function-and-pathways>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com